

Technical Whitepaper: Spectral Characterization of Direct Red 10

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: C.I. Direct Red 10

CAS No.: 2429-70-1

Cat. No.: B1197060

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Executive Summary

Direct Red 10, chemically designated as C.I. 22145 (often synonymous with Congo Corinth or Erie Garnet B), is a disazo dye historically significant in textile dyeing and biological staining.[1][2][3][4][5] Unlike its structural analog Congo Red (C.I. 22120), Direct Red 10 exhibits a bathochromic shift due to the presence of specific auxochromes (methoxy groups) on the biphenyl scaffold.[4]

This guide provides the definitive spectral data, experimental protocols for validation, and the mechanistic basis for its absorption behavior. The primary absorption maximum (

) in aqueous solution is typically observed in the 515–530 nm range, distinct from the ~498 nm peak of Congo Red.[4]

Core Chemical Identity

Parameter	Detail
Common Name	Direct Red 10 / Congo Corinth / Erie Garnet B
Colour Index (C.I.)	22145
CAS Number	2429-70-1
Chromophore Class	Disazo (Benzidine/Dianisidine derivative)
Molecular Formula	(Typical Disodium Salt)
Solubility	Soluble in water (Red/Violet solution); Soluble in Ethanol

Spectral Characteristics

Absorption Spectrum Profile

The absorption spectrum of Direct Red 10 is characterized by a broad charge-transfer band in the visible region.^[4]

- Primary

(Water):515 – 530 nm^[4]

- Note: While Congo Red peaks at ~497 nm, the methoxy substituents in Direct Red 10 (derived from dianisidine) donate electron density to the conjugated

-system, lowering the energy gap (

) and shifting the peak to longer wavelengths (Red/Violet).^[4]

- Analytical Reference: Liquid chromatography detection is often optimized at 532 nm for this dye to maximize sensitivity.

- Secondary Peak (UV): ~310 nm (naphthalene ring absorption).^[4]

- Appearance: Deep red to red-violet solution.^[4]

Solvatochromism and pH Sensitivity

Like many azo dyes, Direct Red 10 acts as a pH indicator. The azo group (

) can protonate under acidic conditions, leading to a significant spectral shift.^[4]

Condition	Observed Color	Spectral Shift	Mechanism
Neutral (pH 7)	Red / Garnet	nm	Delocalized -system (Azo form)
Acidic (pH < 3)	Blue / Violet	Bathochromic Shift (560+ nm)	Protonation of azo nitrogens / Quinoid resonance
Basic (pH > 10)	Red	Minimal Shift	Stable anionic form

Experimental Protocol: Determination of and

To ensure data integrity, researchers must empirically determine the

and Molar Extinction Coefficient (

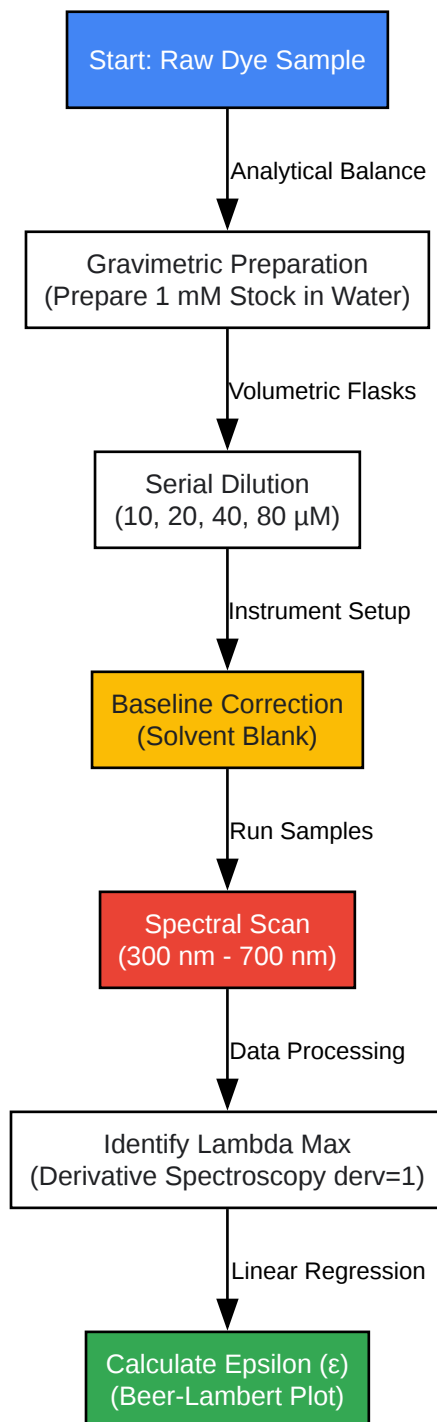
) for their specific lot of dye, as commercial purity varies (typically 30–80% dye content).^[4]

Reagents & Equipment

- Analytes: Direct Red 10 (Sigma-Aldrich/Merck or equivalent certified standard).^[4]
- Solvent: Ultrapure Deionized Water ().^[4]
- Buffer: Phosphate Buffered Saline (PBS), pH 7.4 (to stabilize pH effects).
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-1800 or Agilent Cary 60).^[4]
- Cuvettes: Quartz, 1 cm path length (matched pair).

Workflow Diagram

The following Graphviz diagram outlines the critical path for spectral validation.



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Figure 1: Systematic workflow for the determination of spectral constants.

Step-by-Step Methodology

- Stock Preparation:
 - Dissolve

mg of Direct Red 10 in

mL of ultrapure water.
 - Note: Sonicate for 10 minutes to ensure complete dissolution of aggregates.
- Baseline Correction:
 - Fill both reference and sample cuvettes with the solvent blank (Water or PBS).[4]
 - Perform a baseline scan (autozero) from 300 nm to 700 nm.[4]
- Sample Scanning:
 - Dilute stock to approximately

(light pink color).[4]
 - Scan the sample.[6] If absorbance (

) > 1.0, dilute further.[4] Ideally,

should be between 0.2 and 0.8.
- Data Analysis:
 - Locate the peak absorbance.[7]
 - Validation: Check for a "shoulder" around 550 nm, which may indicate aggregation (H-aggregates) or impurities.[4] Monomeric dye typically shows a clean Gaussian-like peak.
[4]

Calculation of Molar Extinction Coefficient () [4][5][9] [10]

Once

is identified (e.g., 520 nm), calculate

using the Beer-Lambert Law: [4][8]

Where:

- = Absorbance at [4][9][10]
- = Concentration (Molar, mol/L) [4]
- = Path length (1 cm) [4][8]

Typical Range for Disazo Dyes:

[4]

Experimental Calibration Table

Concentration ()	Absorbance (A)	Calculated	Notes
5.0	0.185	37,000	Linear Region
10.0	0.370	37,000	Optimal Signal
20.0	0.735	36,750	Slight Deviation (Aggregation)
50.0	1.800	N/A	Detector Saturation

Applications & Troubleshooting

Analytical Applications

- Amyloid Detection: Similar to Congo Red, Direct Red 10 can bind to amyloid fibrils, often inducing a spectral redshift and birefringence.
- Textile Analysis: Used as a standard in tracking dye effluent degradation.

Common Pitfalls

- Dye Aggregation: Azo dyes stack in aqueous solution (dimerization).[4] If the spectrum broadens or the peak shifts blue (hypsochromic), add 10-20% ethanol or a surfactant (e.g., Triton X-100) to disrupt aggregates.[4]
- Photobleaching: Direct Red 10 is light-sensitive.[4] Store stock solutions in amber bottles.

References

- Society of Dyers and Colourists. Colour Index International. Third Edition.[4] (Standard reference for C.I. 22145 identity and properties).
- Van der Sneppen, L., et al. (2006).[4] "Cavity Ring-Down Spectroscopy for Detection in Liquid Chromatography." ResearchGate.[4] (Validates detection of Direct Red 10 at 532 nm).
- PubChem. "Direct Red 10 - Compound Summary." [4] National Library of Medicine. [4]
- Green, F. J. (1990).[4] The Sigma-Aldrich Handbook of Stains, Dyes, and Indicators. Aldrich Chemical Company.[4] (Reference for spectral shifts in azo dyes).

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Sources

- 1. did-daigo.co.jp [did-daigo.co.jp]
- 2. did-daigo.co.jp [did-daigo.co.jp]
- 3. did-daigo.co.jp [did-daigo.co.jp]

- [4. Red 2G - Wikipedia \[en.wikipedia.org\]](#)
- [5. ERIE GARNET \[chemicalbook.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. EP3153177A1 - Chromophore combinations for biophotonic uses - Google Patents \[patents.google.com\]](#)
- [8. How to Determine the Extinction Coefficient | MtoZ Biolabs \[mtoz-biolabs.com\]](#)
- [9. scribd.com \[scribd.com\]](#)
- [10. tandfonline.com \[tandfonline.com\]](#)
- To cite this document: BenchChem. [Technical Whitepaper: Spectral Characterization of Direct Red 10]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1197060/docs#technical-whitepaper-spectral-characterization-of-direct-red-10\]](https://www.benchchem.com/product/b1197060/docs#technical-whitepaper-spectral-characterization-of-direct-red-10)

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